

Application Notes and Protocols: Sdh-IN-18 in Fungal Growth Inhibition Studies

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Compound of Interest		
Compound Name:	Sdh-IN-18	
Cat. No.:	B15615788	Get Quote

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Introduction

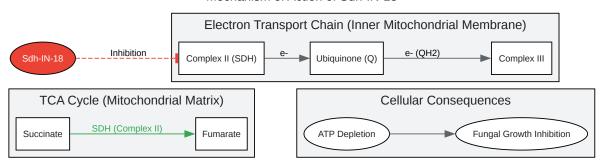
Sdh-IN-18 is a potent inhibitor of succinate dehydrogenase (SDH), also known as mitochondrial Complex II, a critical enzyme in the fungal respiratory chain.[1][2][3] As a member of the succinate dehydrogenase inhibitor (SDHI) class of fungicides, **Sdh-IN-18** presents a significant area of interest for the development of novel antifungal agents.[4][5] Its mechanism of action, targeting a universally conserved enzyme in the tricarboxylic acid (TCA) cycle and the electron transport chain (ETC), leads to the disruption of fungal energy production, ultimately inhibiting growth and reproduction.[1][5] These notes provide detailed protocols for evaluating the in vitro efficacy of **Sdh-IN-18** and a summary of its reported biological activity.

Mechanism of Action: Inhibition of Mitochondrial Respiration

Sdh-IN-18 exerts its antifungal effect by specifically targeting and inhibiting the succinate dehydrogenase (SDH) enzyme complex.[1][2][3] SDH is a key enzyme that links the TCA cycle and the mitochondrial electron transport chain. It catalyzes the oxidation of succinate to fumarate in the TCA cycle, while simultaneously reducing ubiquinone to ubiquinol in the ETC. By binding to the ubiquinone binding site of the SDH enzyme, SDHIs like **Sdh-IN-18** block this electron transfer, which halts the TCA cycle, inhibits cellular respiration, and depletes the fungal cell of ATP, leading to cell death.[4]

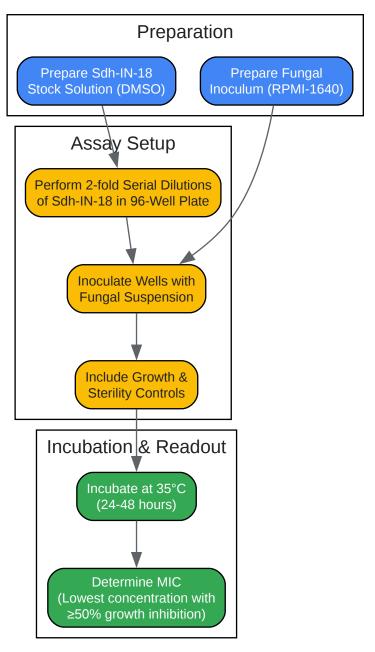


Mechanism of Action of Sdh-IN-18





Workflow for Broth Microdilution Assay



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